

3-Hydroxy-2-iodo-6-methylpyridine molecular weight and formula

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Compound of Interest

Compound Name: 3-Hydroxy-2-iodo-6-methylpyridine

Cat. No.: B185291

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Technical Guide: 3-Hydroxy-2-iodo-6-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, and analysis of **3-Hydroxy-2-iodo-6-methylpyridine**, a key intermediate in the development of various pharmaceuticals and agrochemicals.

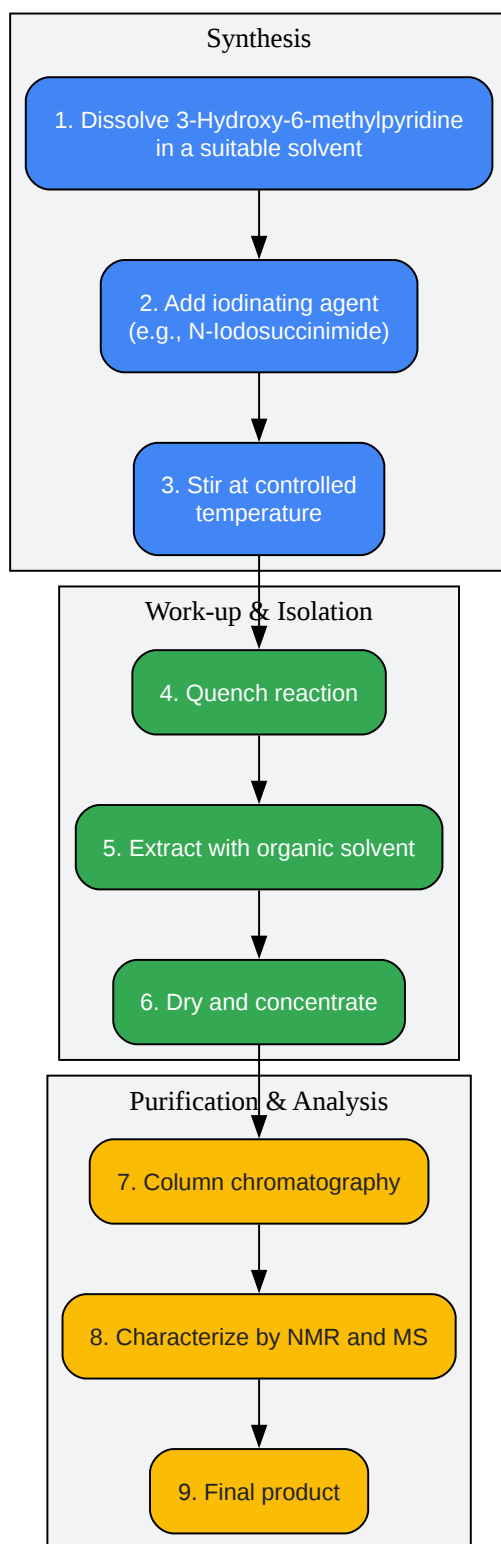
Core Compound Data

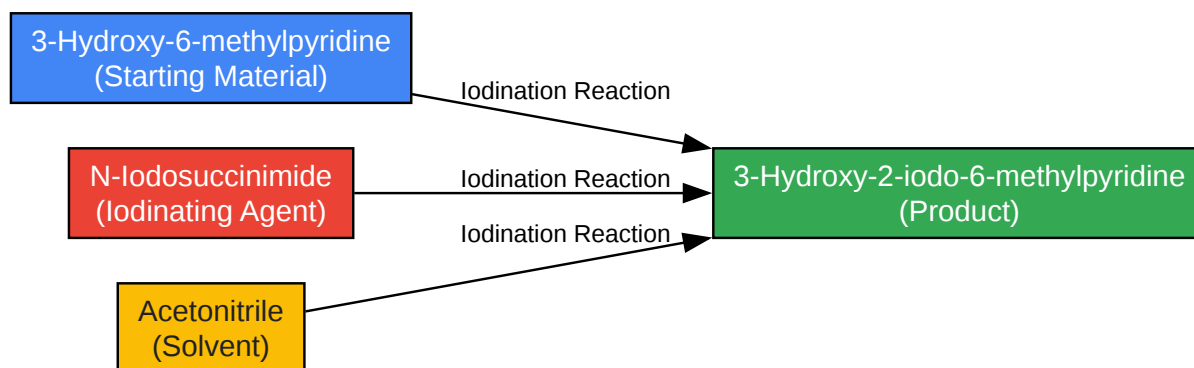
The fundamental molecular properties of **3-Hydroxy-2-iodo-6-methylpyridine** are summarized below.

Property	Value
Molecular Formula	C ₆ H ₆ INO[1][2][3]
Molecular Weight	235.02 g/mol [1][2][4]
CAS Number	23003-30-7[1][3]
Appearance	Off-white to yellow crystalline powder
Purity	Typically ≥97%

Hypothetical Synthesis Workflow

The following diagram illustrates a conceptual workflow for the synthesis and purification of **3-Hydroxy-2-iodo-6-methylpyridine**. This process involves the iodination of a precursor followed by purification and analysis.





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